

How to use "Antibacterial agent 163" in a laboratory setting

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Compound of Interest

Compound Name: *Antibacterial agent 163*

Cat. No.: *B11654229*

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Application Notes and Protocols for Antibacterial Agent 163

For Use by Researchers, Scientists, and Drug Development Professionals

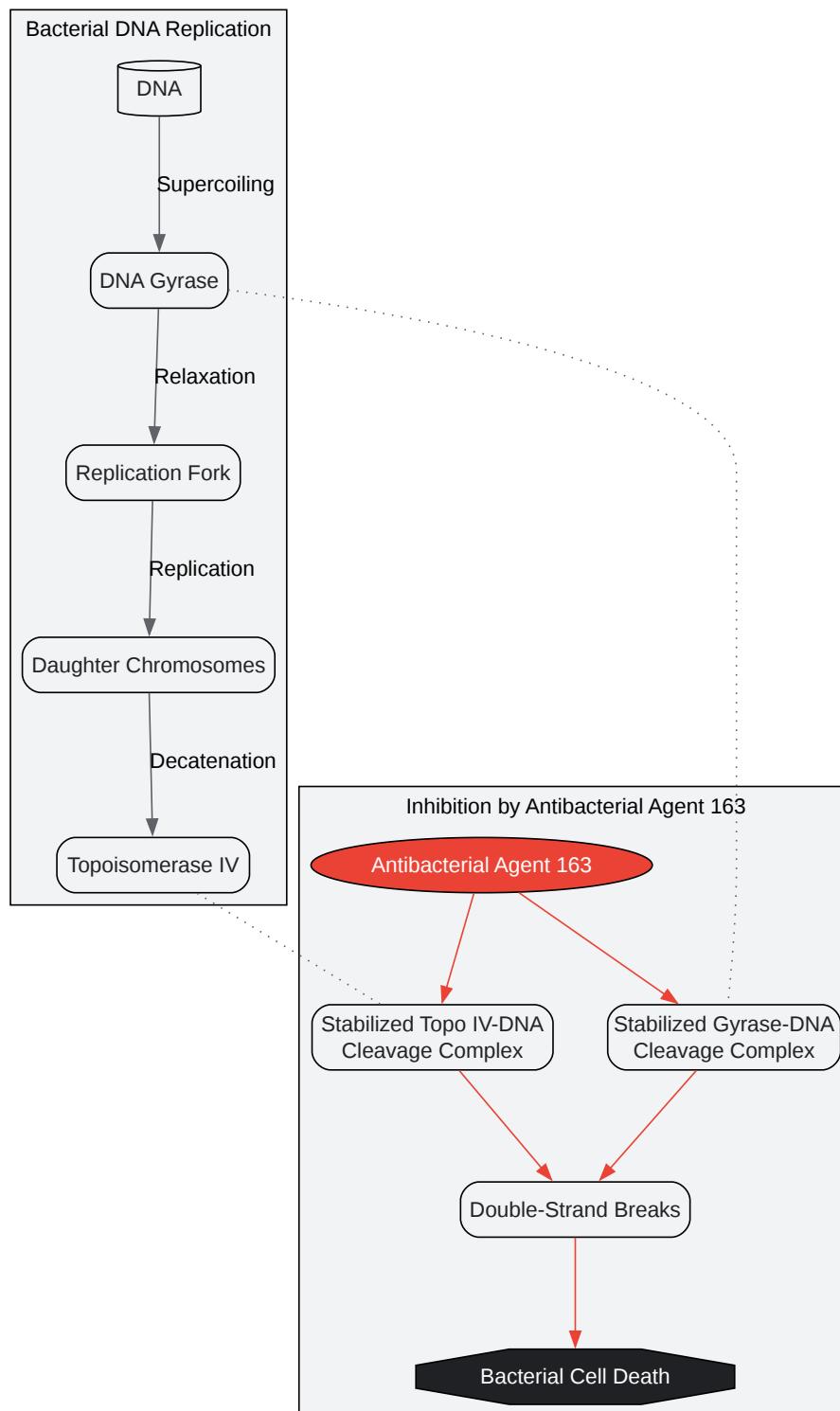
Introduction

Antibacterial Agent 163 is a novel synthetic hydroxyquinoline derivative with potent antibacterial activity against a range of clinically significant pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA).^[1] As a member of the quinolone class of antibiotics, its primary mechanism of action involves the inhibition of essential bacterial enzymes, DNA gyrase and topoisomerase IV, which are critical for DNA replication, repair, and recombination.^{[2][3][4]} This disruption of DNA synthesis leads to bacterial cell death.^{[2][4]} These application notes provide detailed protocols for the *in vitro* evaluation of **Antibacterial Agent 163** in a laboratory setting.

Mechanism of Action: Inhibition of Bacterial DNA Replication

Antibacterial Agent 163 targets and stabilizes the complex formed between DNA and the bacterial type II topoisomerases, specifically DNA gyrase and topoisomerase IV.^{[4][5][6]} These enzymes are responsible for managing the topological state of bacterial DNA during replication.^{[7][8]} DNA gyrase introduces negative supercoils into DNA, while topoisomerase IV is crucial

for decatenating newly replicated chromosomes.[6][9] By binding to these enzyme-DNA complexes, **Antibacterial Agent 163** traps them in a state where the DNA is cleaved, leading to an accumulation of double-strand breaks, induction of the SOS response, and ultimately, cell death.[2][6][7]

[Click to download full resolution via product page](#)**Caption:** Mechanism of action of **Antibacterial Agent 163**.

Data Presentation

Table 1: Minimum Inhibitory Concentration (MIC) of Antibacterial Agent 163

The MIC is the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism after overnight incubation.[10][11]

Bacterial Strain	Gram Status	ATCC Number	MIC (μ g/mL)
Staphylococcus aureus	Gram-positive	29213	0.5
Staphylococcus aureus (MRSA)	Gram-positive	BAA-1717	1
Enterococcus faecalis	Gram-positive	29212	2
Streptococcus pneumoniae	Gram-positive	49619	0.25
Escherichia coli	Gram-negative	25922	4
Klebsiella pneumoniae	Gram-negative	700603	8
Pseudomonas aeruginosa	Gram-negative	27853	16

Table 2: Time-Kill Kinetics of Antibacterial Agent 163 against S. aureus (ATCC 29213)

This assay measures the rate of bacterial killing over time.[12] A bactericidal effect is typically defined as a ≥ 3 -log₁₀ reduction in CFU/mL.[12]

Concentration	0 hr (log10 CFU/mL)	2 hr (log10 CFU/mL)	4 hr (log10 CFU/mL)	8 hr (log10 CFU/mL)	24 hr (log10 CFU/mL)
Growth Control	6.0	6.5	7.2	8.5	9.0
1x MIC (0.5 µg/mL)	6.0	5.5	4.8	3.5	<3.0
4x MIC (2 µg/mL)	6.0	4.2	3.1	<3.0	<3.0
8x MIC (4 µg/mL)	6.0	3.5	<3.0	<3.0	<3.0

Table 3: Cytotoxicity of Antibacterial Agent 163 on Mammalian Cell Lines

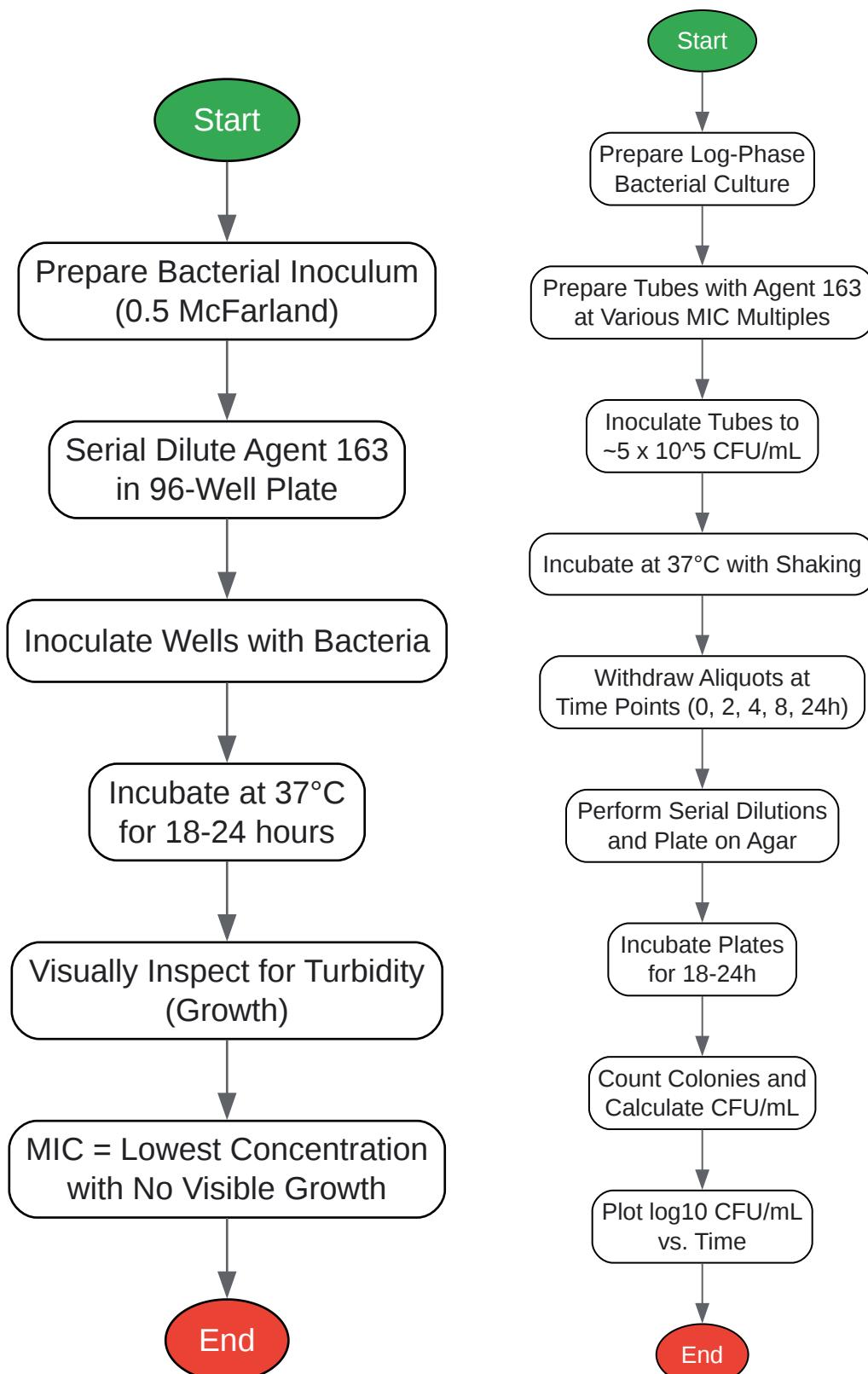
The half-maximal inhibitory concentration (IC50) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

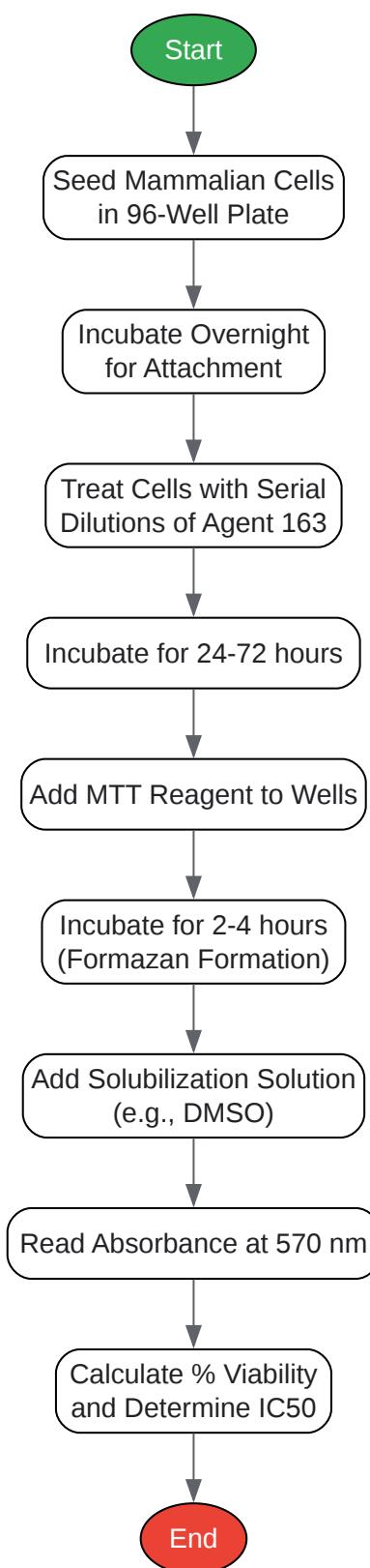
Cell Line	Description	Assay	IC50 (µg/mL)
HEK293	Human Embryonic Kidney	MTT	>128
HepG2	Human Hepatocellular Carcinoma	MTT	>128
A549	Human Lung Carcinoma	MTT	112

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) via Broth Microdilution

This protocol determines the lowest concentration of **Antibacterial Agent 163** that inhibits bacterial growth.[11][13]



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